

An In-depth Technical Guide to Ethoxyfen-ethyl (CAS Number 131086-42-5)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethoxyfen-ethyl (CAS No. 131086-42-5) is a member of the diphenyl ether class of herbicides. [1] Its herbicidal activity stems from the inhibition of the enzyme protoporphyrinogen oxidase (PPO), a key enzyme in the chlorophyll and heme biosynthetic pathways in plants. This guide provides a comprehensive overview of the available technical information for **Ethoxyfen-ethyl**, including its chemical properties, mechanism of action, and relevant (though limited) toxicological data. Due to the scarcity of publicly available data specific to **Ethoxyfen-ethyl**, this guide incorporates representative experimental protocols and data from closely related diphenyl ether herbicides to provide a functional framework for research and development.

Chemical and Physical Properties

Ethoxyfen-ethyl is a synthetic organic molecule with a complex structure featuring a diphenyl ether linkage. It is recognized by several synonyms, including Buvirex and Fulumi.[2] The fundamental chemical and physical properties are summarized below.



Property	Value	Source
CAS Number	131086-42-5	[3]
Molecular Formula	C19H15Cl2F3O5	[3]
Molecular Weight	451.22 g/mol	[2][3]
IUPAC Name	(2S)-1-ethoxy-1-oxopropan-2- yl 2-chloro-5-[2-chloro-4- (trifluoromethyl)phenoxy]benzo ate	
Canonical SMILES	CCOC(=0)C(C)OC(=0)C1=C(C=CC(=C1)OC2=C(C=C(C=C 2)C(F)(F)F)CI)CI	[3]
InChI Key	XSPXBDRGNLATSI- LLVKDONJSA-N	
Appearance	Solid (deduced from related compounds)	N/A
Solubility	Data not available	N/A
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A

Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

The primary mechanism of action for **Ethoxyfen-ethyl**, like other diphenyl ether herbicides, is the inhibition of protoporphyrinogen oxidase (PPO). PPO is a critical enzyme in the tetrapyrrole biosynthesis pathway, responsible for the oxidation of protoporphyrinogen IX to protoporphyrin IX.

Signaling Pathway of PPO Inhibition

The inhibition of PPO by **Ethoxyfen-ethyl** leads to a cascade of events resulting in plant cell death. The accumulated protoporphyrinogen IX leaks from the plastid and is rapidly oxidized to



protoporphyrin IX in the cytoplasm. In the presence of light and oxygen, protoporphyrin IX acts as a potent photosensitizer, generating reactive oxygen species (ROS) that cause lipid peroxidation and membrane damage, ultimately leading to cellular demise.

Caption: Mechanism of action of **Ethoxyfen-ethyl** via PPO inhibition.

Synthesis

A detailed, peer-reviewed synthesis protocol for **Ethoxyfen-ethyl** is not readily available in the public domain. However, a general synthetic approach for diphenyl ether herbicides involves the coupling of a substituted phenol with a substituted phenyl halide, followed by esterification. For **Ethoxyfen-ethyl**, this would likely involve the reaction of 2-chloro-5-hydroxy-benzoic acid with 2-chloro-4-(trifluoromethyl)phenyl derivative, followed by esterification with ethyl lactate.

Caption: Generalized synthetic workflow for **Ethoxyfen-ethyl**.

Experimental Protocols

Specific experimental protocols for **Ethoxyfen-ethyl** are not widely published. The following are representative protocols for assays commonly used to evaluate diphenyl ether herbicides, which can be adapted for **Ethoxyfen-ethyl**.

Protoporphyrinogen Oxidase (PPO) Inhibition Assay (In Vitro)

This protocol is adapted from studies on other PPO inhibitors.

Objective: To determine the in vitro inhibitory activity of **Ethoxyfen-ethyl** on PPO.

Materials:

- Isolated plant mitochondria or etioplasts (source of PPO)
- Protoporphyrinogen IX (substrate)
- Ethoxyfen-ethyl (test compound)
- Assay buffer (e.g., 100 mM HEPES-KOH, pH 7.5, 1 mM EDTA, 5 mM DTT)



Spectrofluorometer

Procedure:

- Prepare a stock solution of **Ethoxyfen-ethyl** in a suitable solvent (e.g., DMSO).
- In a microplate, add the assay buffer, the enzyme preparation, and varying concentrations of Ethoxyfen-ethyl.
- Initiate the reaction by adding protoporphyrinogen IX.
- Incubate at a controlled temperature (e.g., 30°C) in the dark.
- Measure the increase in fluorescence resulting from the formation of protoporphyrin IX (excitation ~405 nm, emission ~630 nm) over time.
- Calculate the rate of reaction for each concentration of the inhibitor.
- Determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

Caption: Workflow for in vitro PPO inhibition assay.

Quantitative Data

Specific quantitative data for **Ethoxyfen-ethyl** is not readily available in peer-reviewed literature. The table below presents data for other representative diphenyl ether herbicides to provide a context for the potential activity of **Ethoxyfen-ethyl**.

Compound	Organism/Enzyme Source	IC50 (nM)	Reference
Acifluorfen-methyl	Corn etioplasts	4	[4]
Fomesafen	Amaranthus tuberculatus	~25	[1]
Oxyfluorfen	Nicotiana tabacum	~30	[3]



[4] Matringe et al. (1989) Biochem J. 260(1):231-5.[1] Dayan et al. (1997) Weed Sci. 45(5):634-641.[3] Matsumoto et al. (1999) J. Agric. Food Chem. 47(11):4775-4780.

Toxicology and Safety

Detailed toxicological data for **Ethoxyfen-ethyl** is limited. The Pesticide Properties Database notes a "Moderate alert: Mammals acute toxicity: Moderate" but does not provide specific values.[4] For context, toxicological data for a related diphenyl ether herbicide, Oxyfluorfen, is provided below. It is crucial to note that this data is not for **Ethoxyfen-ethyl** and should only be used for general informational purposes regarding the potential toxicity of this class of compounds.

Parameter	Value	Species	Route	Source
LD50 (Acute)	>5000 mg/kg	Rat	Oral	[2]
LD50 (Acute)	>10000 mg/kg	Rabbit	Dermal	[2]
LC50 (96h)	0.2 - 0.4 mg/L	Fish	-	[2]

[2] PubChem CID 34333

Conclusion

Ethoxyfen-ethyl is a diphenyl ether herbicide that functions through the inhibition of protoporphyrinogen oxidase. While its general mechanism of action is well-understood within the context of its chemical class, specific quantitative data on its inhibitory potency, synthesis, and toxicology are not widely available in the public domain. This technical guide provides a framework for understanding **Ethoxyfen-ethyl** by leveraging available information and drawing parallels with more extensively studied diphenyl ether herbicides. Further research is required to fully characterize the specific properties of **Ethoxyfen-ethyl**.

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